

# SAR-20347 research use only protocols

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Compound Focus: SAR-20347

Cat. No.: S542453

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## SAR-20347: Compound Profile

**SAR-20347** is an orally active, ATP-competitive small-molecule inhibitor known for its selectivity towards Tyrosine Kinase 2 (TYK2) and Janus kinase 1 (JAK1) [1] [2]. Its primary mechanism involves inhibiting the signal transduction of key cytokines implicated in autoimmune and inflammatory diseases, such as IL-12, IL-23, and IL-22 [1] [3]. This makes it a promising candidate for research in pathologies like psoriasis.

The table below summarizes its half-maximal inhibitory concentration (IC<sub>50</sub>) values against JAK family members, which form the basis for its selectivity profile.

Target	Reported IC <sub>50</sub> (nM)	Assay Type	Selectivity Inference
TYK2	0.6 - 13 nM [4] [2]	Cell-free kinase assay	Primary Target
JAK1	23 - 59 nM [4] [2]	Cell-free kinase assay	Secondary Target
JAK2	26 - 880 nM [4] [2]	Cell-free kinase assay	Weaker inhibition
JAK3	41 - 1440 nM [4] [2]	Cell-free kinase assay	Weaker inhibition

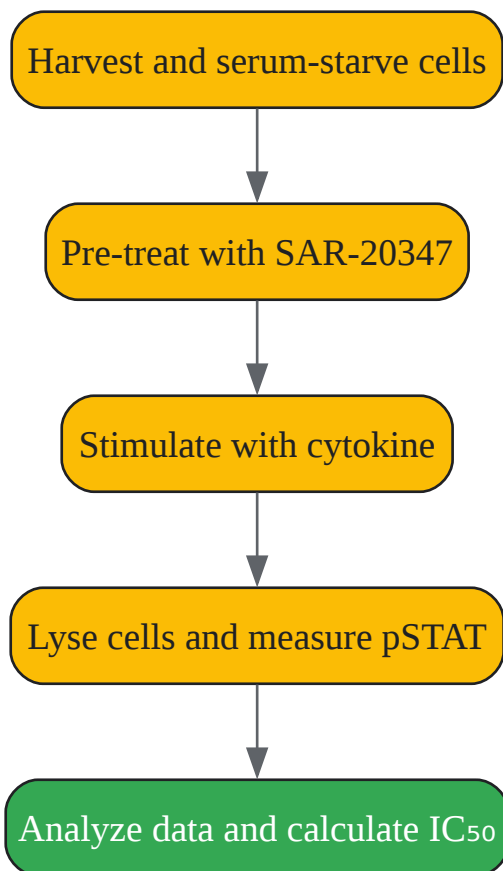
## In Vitro Application Protocols

## Inhibition of Cytokine-Induced STAT Phosphorylation

This protocol measures the compound's ability to inhibit downstream phosphorylation of STAT proteins in cell lines [1].

- **Key Applications:** Validating cellular target engagement; assessing potency in a cellular context.
- **Cell Lines:** TF-1 cells (for IL-6/JAK1 signaling), NK-92 cells (for IL-12/TYK2 signaling), or primary human CD4<sup>+</sup> T cells and CD14<sup>+</sup> monocytes [1].
- **Reagents & Equipment:** **SAR-20347**, appropriate cytokine (e.g., IL-6, IL-12), starvation medium, DMSO, Meso Scale Discovery (MSD) phospho-STAT kits or similar (e.g., Western blot), cell culture incubator.
- **Step-by-Step Procedure:**
  - **Cell Preparation and Starvation:** Harvest and serum-starve cells overnight in OptiMEM with 0.5% charcoal/dextran-stripped FBS to synchronize cells and reduce background signaling [1].
  - **Compound Treatment:** Pre-incubate cells with a dose range of **SAR-20347** (e.g., 1 nM - 10  $\mu$ M) or vehicle control (0.5% DMSO) for 20 minutes at 37°C and 5% CO<sub>2</sub> [1].
  - **Cytokine Stimulation:** Stimulate cells with the relevant cytokine (e.g., IL-6 for JAK1/STAT3 in TF-1 cells; IL-12 for TYK2/STAT4 in NK-92 cells) for a defined duration.
  - **Signal Measurement:** Lyse cells and analyze phospho-STAT levels using MSD electrochemiluminescence assays or Western blotting, following manufacturer protocols [1].
  - **Data Analysis:** Calculate IC<sub>50</sub> values by normalizing data to the DMSO/cytokine control (100% response) and background (no cytokine).

The following diagram illustrates the experimental workflow for this protocol:



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## Inhibition of Cytokine Production (e.g., IFN- $\gamma$ )

This protocol assesses the functional consequence of JAK pathway inhibition by measuring cytokine output.

- **Key Applications:** Linking pathway inhibition to a functional readout.
- **Cell Line:** NK-92 cells.
- **Step-by-Step Procedure:**
  - **Cell Stimulation:** Incubate NK-92 cells with IL-12 in the presence or absence of a dose range of **SAR-20347**.
  - **Cytokine Measurement:** After an appropriate incubation period (e.g., 24-48 hours), collect cell culture supernatant.
  - **Quantification:** Measure IFN- $\gamma$  levels in the supernatant using an ELISA or similar immunoassay [4].

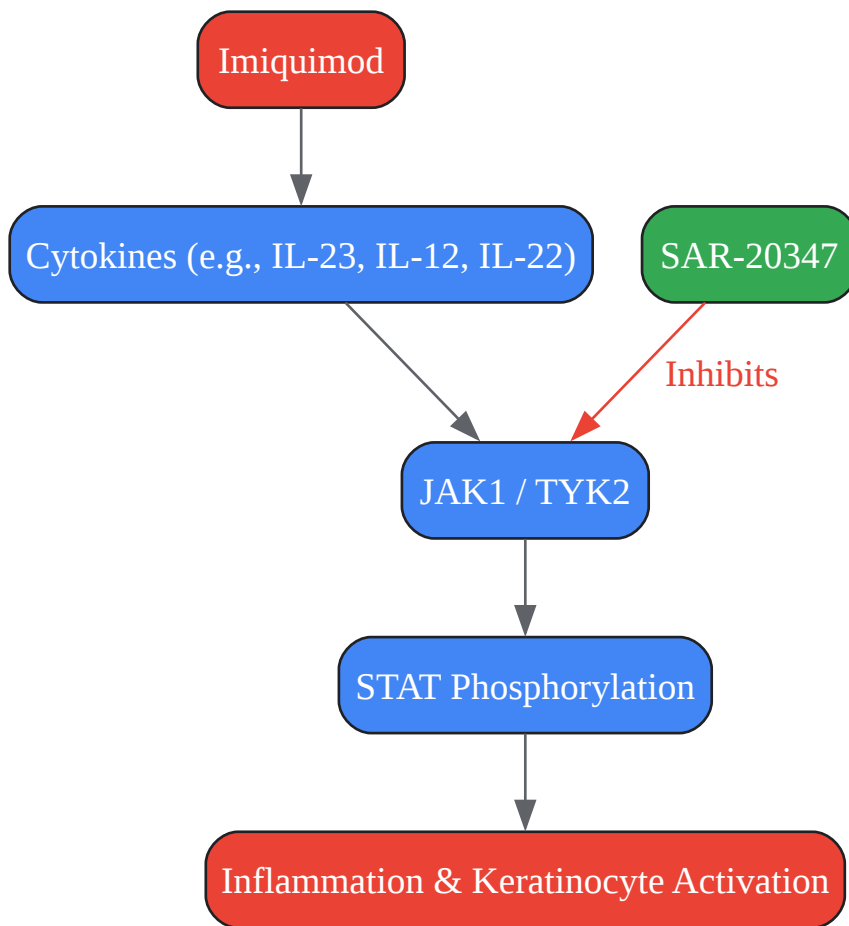
## In Vivo Application Protocol

## Imiquimod-Induced Psoriasis-like Dermatitis Model

This is a standard preclinical model for evaluating the efficacy of compounds for psoriasis treatment [1] [2].

- **Key Applications:** Evaluating the efficacy of **SAR-20347** in a well-characterized model of skin inflammation.
- **Animal Model:** Wild-type mice.
- **Test Agent:** **SAR-20347**.
- **Inducing Agent:** 5% imiquimod cream.
- **Step-by-Step Procedure:**
  - **Compound Administration:** Administer **SAR-20347** orally to mice. A dose of 60 mg/kg has been reported to significantly inhibit cytokine production *in vivo* [4].
  - **Disease Induction:** Apply 62.5 mg of 5% imiquimod cream daily to the shaved back skin of mice to induce psoriasis-like inflammation.
  - **Dosing Schedule:** A proven effective schedule is to administer **SAR-20347** 30 minutes before and 5 hours after each daily application of imiquimod [2].
  - **Endpoint Analysis:** Sacrifice animals and analyze key parameters:
    - **Disease Severity:** Score of skin erythema, thickness, and scaling.
    - **Molecular Analysis:** Measure gene expression of pro-inflammatory cytokines (IL-23, IL-17, IL-22) and antimicrobial peptides in skin tissue [1].
    - **Protein Analysis:** Assess levels of phospho-STATs or cytokines like IL-17 in serum or tissue by ELISA or Western blot [4].
    - **Histology:** Examine skin sections for keratinocyte activation (acanthosis) and immune cell infiltration [1].

The signaling pathways targeted by **SAR-20347** in this model can be visualized as follows:



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## Key Research Insights

- **Synergistic Inhibition:** Research indicates that the dual inhibition of both TYK2 and JAK1 with **SAR-20347** is more effective at reducing psoriasis pathogenesis in a mouse model than inhibiting TYK2 alone. This leads to a greater reduction in pro-inflammatory cytokine levels and keratinocyte activation [1].
- **Selectivity Consideration:** While **SAR-20347** is selective for TYK2 and JAK1 over JAK2 and JAK3 at lower concentrations, researchers should be mindful of potential off-target effects at higher doses, given the reported IC<sub>50</sub> values [4] [2].

## Critical Notes for Researchers

- **Solubility and Handling:** **SAR-20347** has high solubility in DMSO (up to 100 mg/mL), but the solution is hygroscopic. Use fresh, dry DMSO for preparing stock solutions [4]. It is insoluble in water and ethanol [3].
- **In Vivo Formulation:** For animal studies, a common effective formulation is to prepare a clear solution by sequentially adding the compound stock solution in DMSO to PEG300, Tween-80, and saline [5] [2].
- **Stability:** Aliquot and store stock solutions at -20°C or -80°C to avoid repeated freeze-thaw cycles. Powder should be stored at -20°C [4] [5].

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## References

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